

Introduction: Unveiling 5-Iodonaphthalen-1-ol, a Versatile Synthetic Intermediate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **5-Iodonaphthalen-1-ol**

Cat. No.: **B1590695**

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In the landscape of medicinal chemistry and materials science, the naphthalene scaffold is a privileged structure, forming the core of numerous pharmaceuticals and functional materials.^[1] **5-Iodonaphthalen-1-ol** emerges as a particularly valuable building block, integrating three key functional elements: a rigid bicyclic aromatic system, a nucleophilic hydroxyl group, and a reactive carbon-iodine bond. This unique combination makes it a highly versatile intermediate for constructing complex molecular architectures. The strategic placement of the iodo and hydroxyl groups allows for sequential, regioselective functionalization, enabling chemists to forge intricate pathways in the synthesis of novel drug candidates and advanced materials.^[2] This guide serves as a comprehensive technical resource for researchers, providing critical data on its properties, handling, and synthetic utility.

Core Properties and Chemical Identity

Precise identification and understanding of a compound's physical properties are foundational to its successful application in research. **5-Iodonaphthalen-1-ol** is identified by the CAS Number 61735-56-6.^{[3][4][5]} A summary of its key properties is presented below.

Property	Value	Source
CAS Number	61735-56-6	[3] [4]
Molecular Formula	C ₁₀ H ₇ IO	[3] [4]
Molecular Weight	270.07 g/mol	[3] [4]
MDL Number	MFCD08234605	[4]

While specific, experimentally determined data for properties such as melting point and boiling point are not consistently published, its structural isomer, 4-Iodonaphthalen-1-ol, is noted to require storage at 2-8°C under light protection, suggesting that **5-Iodonaphthalen-1-ol** likely shares similar stability and storage requirements.[\[2\]](#) Spectroscopic data, including NMR, HPLC, and LC-MS, are essential for structural verification and are typically available from commercial suppliers.[\[5\]](#)

Safety, Handling, and Storage: A Protocol for Integrity

As a halogenated aromatic compound, **5-Iodonaphthalen-1-ol** requires careful handling to ensure personnel safety and maintain compound integrity. The following protocols are synthesized from safety data sheets of structurally related compounds and represent best practices.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[\[6\]](#)[\[7\]](#)
- Hand Protection: Use chemically resistant gloves (e.g., nitrile). Change gloves immediately if contaminated.[\[6\]](#)
- Body Protection: Wear a lab coat. Ensure skin is not exposed.[\[6\]](#)

Handling Procedures:

- Ventilation: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any dust or vapors.[\[6\]](#)

- Contact Avoidance: Avoid all contact with skin and eyes. Do not breathe dust or vapors.[6][8]
- Hygiene: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area.[6][7]

Storage Conditions:

- Store in a tightly closed container in a cool, dry place.[6]
- The compound may be light and air-sensitive; storage under an inert atmosphere (e.g., argon or nitrogen) is recommended for long-term stability.[6]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[7][8]

First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water. Remove contaminated clothing.[6][8]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6][8]
- If inhaled: Move the person to fresh air and keep them comfortable for breathing.[8]
- If swallowed: Rinse mouth and call a poison center or doctor if you feel unwell.[6][7]

Reactivity and Synthetic Applications

The utility of **5-iodonaphthalen-1-ol** stems from the distinct reactivity of its functional groups. The carbon-iodine bond is a prime site for metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck, Buchwald-Hartwig), which are cornerstone methodologies for forming new carbon-carbon and carbon-heteroatom bonds. This makes it an ideal precursor for synthesizing highly substituted naphthalene derivatives.

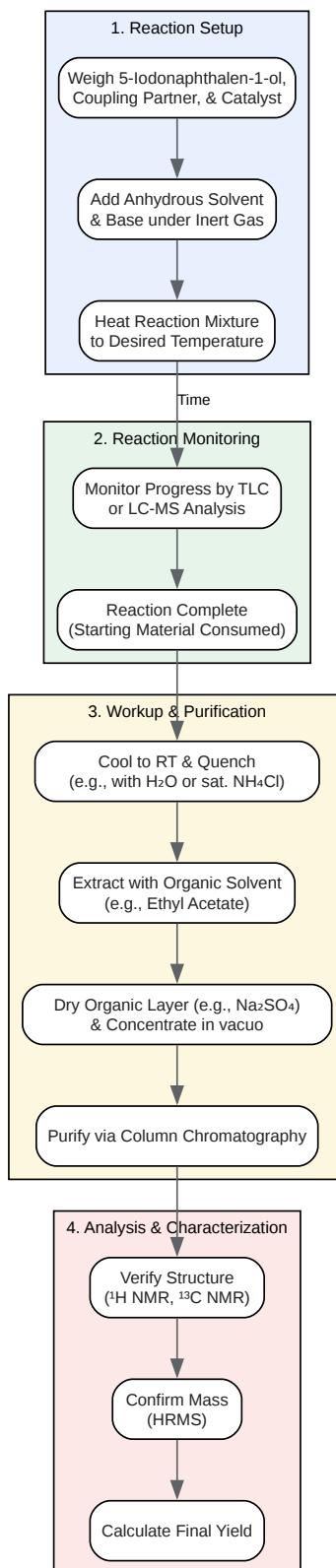
Simultaneously, the phenolic hydroxyl group can be readily converted into ethers, esters, or triflates, providing another handle for molecular elaboration. This dual functionality allows for a

programmed, stepwise synthesis, building molecular complexity in a controlled manner. Its applications are primarily as a key intermediate in the development of:

- Active Pharmaceutical Ingredients (APIs): The naphthalene core is present in numerous approved drugs, and this building block allows for the exploration of new chemical space in drug discovery.[\[1\]](#)
- Advanced Materials: It can be incorporated into polymers or organic light-emitting diode (OLED) materials, where the naphthalene unit can impart desirable photophysical properties. [\[2\]](#)

Experimental Workflow: Palladium-Catalyzed Cross-Coupling

The following diagram illustrates a typical experimental workflow for a palladium-catalyzed cross-coupling reaction, a common application for **5-Iodonaphthalen-1-ol**. This self-validating protocol includes setup, monitoring, workup, and analysis stages crucial for trustworthy results.

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Caption: General workflow for a palladium-catalyzed cross-coupling reaction.

Conclusion

5-Iodonaphthalen-1-ol (CAS: 61735-56-6) is a high-value chemical intermediate whose strategic importance is rooted in its trifecta of functional components. For researchers in drug development and materials science, it offers a reliable and versatile platform for the synthesis of complex, functionalized naphthalene derivatives. Adherence to rigorous safety and handling protocols is paramount to leveraging its full synthetic potential while ensuring a safe laboratory environment. Its utility in modern synthetic chemistry, particularly in robust cross-coupling reactions, solidifies its role as a key tool for innovation.

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- To cite this document: BenchChem. [Introduction: Unveiling 5-Iodonaphthalen-1-ol, a Versatile Synthetic Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1590695#5-iodonaphthalen-1-ol-cas-number-and-properties>

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